

Physical and chemical properties of Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate*

Cat. No.: *B1299104*

[Get Quote](#)

An In-depth Technical Guide to Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate**, a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Properties and Specifications

Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate is a heterocyclic organic compound. It is characterized by a piperidine ring N-substituted with a chloroacetyl group and an ethyl carboxylate at the 4-position.

Physicochemical Data

A summary of the key physical and chemical properties of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** is presented in the table below.

Property	Value	Source
Molecular Formula	C10H16ClNO3	[1] [2] [3] [4]
Molecular Weight	233.69 g/mol	[1] [3] [4]
CAS Number	318280-71-6	[1] [3] [4]
Physical State	Liquid (at 20°C)	
Purity	Typically ≥97%	[4]
Storage Temperature	Room temperature	[4]

Spectroscopic and Analytical Data

While specific melting and boiling points are not readily available in the provided search results, analytical characterization is crucial for identity and purity confirmation. Standard analytical techniques for this compound would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the molecular structure.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern. The predicted monoisotopic mass is 233.08188 Da.[\[2\]](#)
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as the carbonyls of the ester and amide, and the C-Cl bond.

Synthesis Protocol

The primary method for the synthesis of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** is the N-acetylation of a secondary amine (Ethyl 4-piperidinocarboxylate) with 2-chloroacetyl chloride.[\[1\]](#)

Experimental Procedure

Materials:

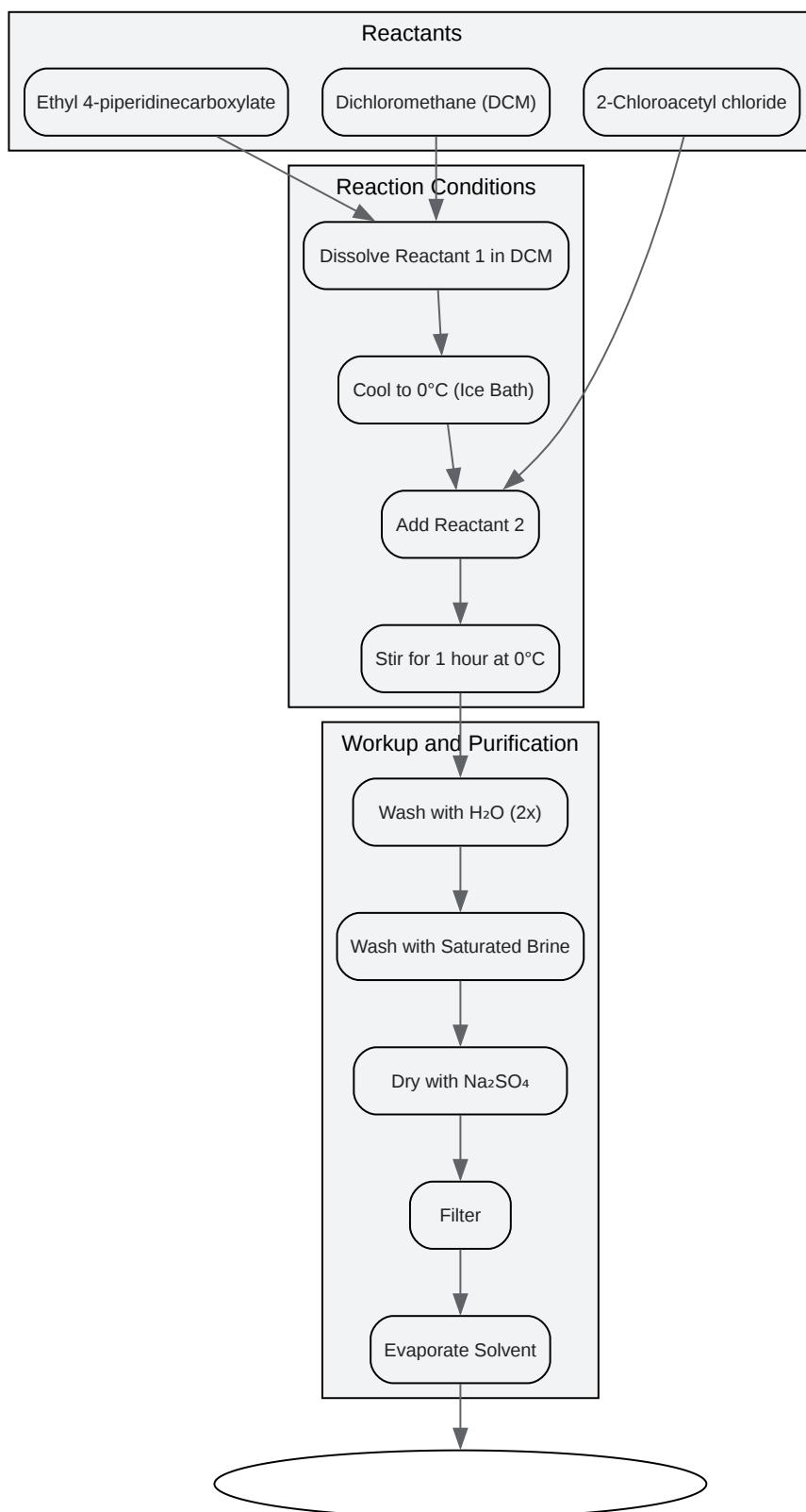
- Ethyl 4-piperidinocarboxylate

- 2-Chloroacetyl chloride
- Dichloromethane (DCM)
- Water (H₂O)
- Saturated brine solution
- Sodium sulfate (Na₂SO₄)

Protocol:

- Dissolve Ethyl 4-piperidinecarboxylate (1.0 equivalent) in dichloromethane (100 mL).[1]
- Cool the solution in an ice bath to 0°C.[1]
- Slowly add 2-chloroacetyl chloride (0.5 equivalents) to the cooled solution.[1]
- Stir the reaction mixture in the ice bath for 1 hour.[1]
- Wash the reaction mixture with water (2 x 70 mL).[1]
- Perform a final wash with saturated brine solution (70 mL).[1]
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).[1]
- Filter the mixture to remove the drying agent.[1]
- Evaporate the solvent in vacuo to yield the final product, **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate**.[1]

Synthesis Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate**.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information regarding the specific biological activities or signaling pathway interactions of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** itself. It is primarily utilized as an intermediate in the synthesis of more complex, biologically active molecules. Further research would be required to elucidate any intrinsic pharmacological effects of this compound.

Safety and Handling

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** and its reagents. All procedures should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[\[4\]](#)

Conclusion

Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate is a valuable chemical intermediate with well-defined physical and chemical properties. The synthesis protocol outlined in this guide is a robust and efficient method for its preparation. While its direct biological activity is not extensively documented, its role as a building block in the development of novel therapeutics is significant. Researchers and scientists can utilize the information presented herein for the successful synthesis and application of this compound in their research and development endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ETHYL 1-(2-CHLOROACETYL)-4-PIPERIDINECARBOXYLATE synthesis - chemicalbook [chemicalbook.com]
- 2. PubChemLite - Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate (C10H16ClNO3) [pubchemlite.lcsb.uni.lu]

- 3. 1-(2-氯乙酰基)-4-哌啶甲酸乙酯_318280-71-6_杭州海瑞化工有限公司 [hairuichem.com]
- 4. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1299104#physical-and-chemical-properties-of-ethyl-1-2-chloroacetyl-piperidine-4-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com